

Ala-Gly-Val physicochemical characteristics

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Compound of Interest

Compound Name: *Ala-Gly-Val*

CAS No.: *32204-61-8*

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An In-depth Technical Guide on the Physicochemical Characteristics of **Ala-Gly-Val**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The tripeptide L-Alanyl-L-glycyl-L-valine (**Ala-Gly-Val**) is an oligopeptide composed of alanine, glycine, and valine residues. Understanding its fundamental physicochemical characteristics is crucial for its potential applications in biochemical research, as a building block in peptide synthesis, and in drug development.^[1] This guide provides a comprehensive overview of the core physicochemical properties of **Ala-Gly-Val**, details the experimental protocols for their determination, and discusses the peptide's stability and potential biological relevance. All quantitative data are summarized for clarity, and key experimental and logical workflows are visualized using diagrams.

Core Physicochemical Properties

The properties of **Ala-Gly-Val** are dictated by the constituent amino acids: Alanine (nonpolar, aliphatic), Glycine (nonpolar, aliphatic, simplest amino acid), and Valine (nonpolar, aliphatic).^[2]

The sequence and the terminal functional groups determine its overall behavior in various environments.

Quantitative Data Summary

The key physicochemical parameters for **Ala-Gly-Val** are summarized in the table below. These values are primarily computed properties sourced from comprehensive chemical databases.

Property	Value	Data Source
Molecular Formula	C ₁₀ H ₁₉ N ₃ O ₄	PubChem[3]
Molecular Weight	245.28 g/mol	PubChem[3][4]
Exact Mass	245.13755610 Da	PubChem[3]
IUPAC Name	(2S)-2-[[2-[[[(2S)-2-aminopropanoyl]amino]acetyl]amino]-3-methylbutanoic acid	PubChem[3]
Isoelectric Point (pI)	~5.9 (Estimated)	Calculation
XLogP3	-3.5	PubChem[3]
Hydrogen Bond Donor Count	4	PubChem[3][4]
Hydrogen Bond Acceptor Count	5	PubChem[3][4]
Rotatable Bond Count	7	PubChem[3][4]

Structural and Chemical Identifiers

Identifier Type	Identifier
Amino Acid Sequence	Ala-Gly-Val (AGV)
CAS Number	32204-61-8
PubChem CID	49864477
SMILES	<chem>C--INVALID-LINK--C(=O)O">C@@HN</chem>
InChIKey	SMCGQGDTVFPFXKB-XPUUQOCRSA-N

Detailed Physicochemical Characteristics

Isoelectric Point (pI)

The isoelectric point (pI) is the pH at which a molecule carries no net electrical charge.^[5] For a simple peptide like **Ala-Gly-Val** with no ionizable side chains, the pI can be estimated by averaging the pKa values of the N-terminal amino group (from Alanine) and the C-terminal carboxyl group (from Valine).

- pKa₁ (-COOH of Valine): ~2.3
- pKa₂ (-NH₃⁺ of Alanine): ~9.7

$$pI \approx (pKa_1 + pKa_2) / 2 = (2.3 + 9.7) / 2 = 6.0$$

At a pH below its pI, the peptide will have a net positive charge. At a pH above its pI, it will carry a net negative charge. This zwitterionic nature at physiological pH contributes to its water solubility.^[1]

Solubility

While specific quantitative solubility data for **Ala-Gly-Val** is not readily published, its solubility can be inferred from its structure.

- **Hydrophilicity:** The peptide contains a free N-terminal amino group and a C-terminal carboxyl group, which are ionized at neutral pH, contributing to water solubility.

- **Hydrophobicity:** The side chains of Alanine ($-\text{CH}_3$) and Valine ($-\text{CH}(\text{CH}_3)_2$) are nonpolar and hydrophobic.[2][6]
- **Overall:** As a short peptide, **Ala-Gly-Val** is expected to be reasonably soluble in aqueous solutions. Dipeptides and tripeptides are often significantly more water-soluble than their parent amino acids.[7] However, high concentrations in certain buffers could lead to aggregation, a common issue with peptides.[8]

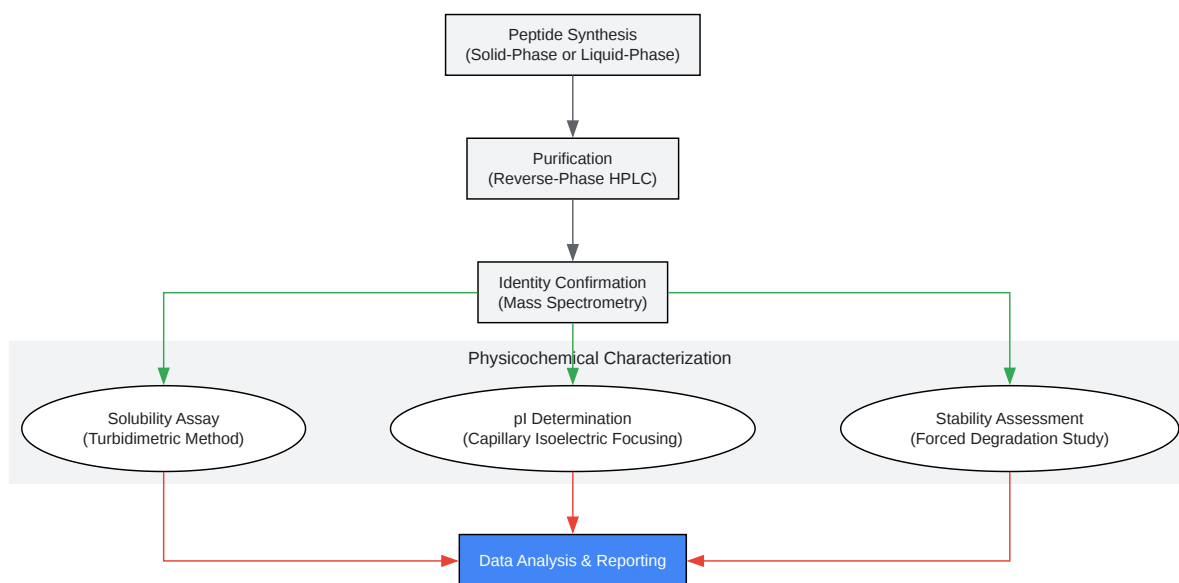
Stability and Degradation Pathways

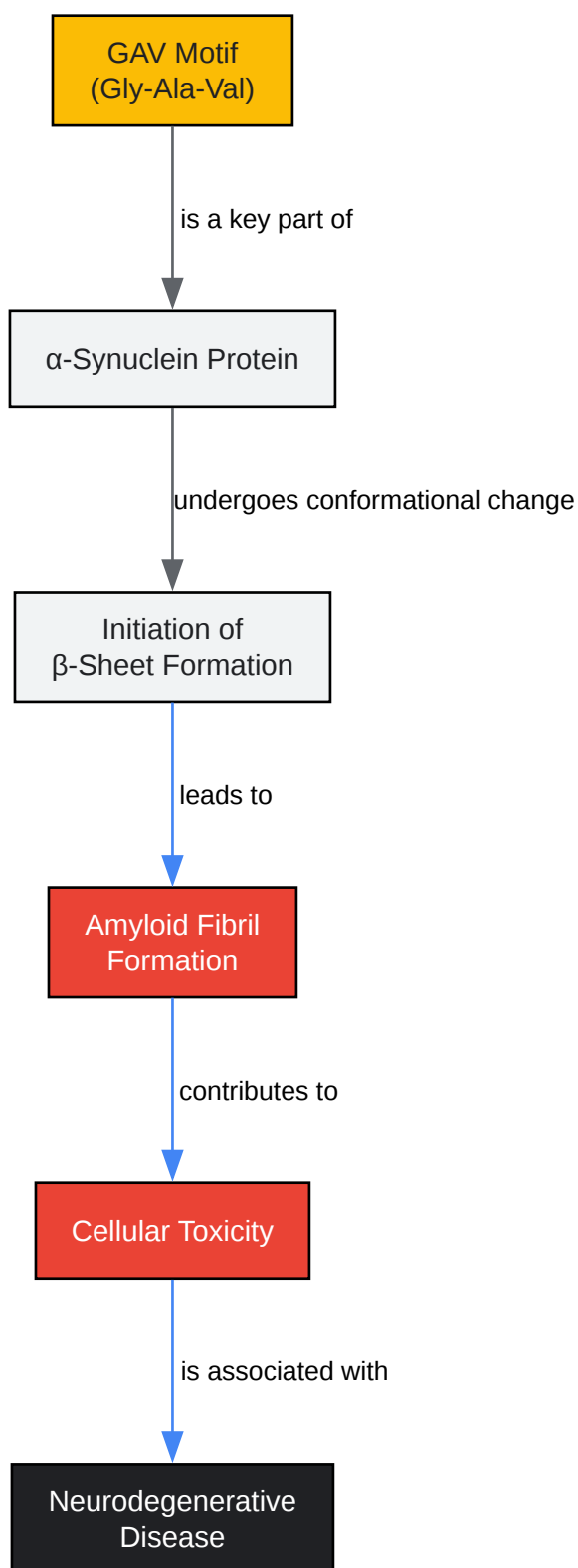
Peptide stability is critical for its handling, storage, and application.[8] **Ala-Gly-Val** is susceptible to degradation through several chemical pathways.

- **Hydrolysis:** The peptide bonds linking the amino acids can be cleaved by hydrolysis. This reaction is catalyzed by strong acids or bases and can also occur slowly in aqueous solutions. The rate of hydrolysis is sequence-dependent.[9][10]
- **Oxidation:** **Ala-Gly-Val** does not contain highly susceptible residues like Methionine or Cysteine, so oxidation is not a primary degradation pathway.[9]
- **Deamidation:** This pathway is not relevant as the peptide does not contain Asparagine or Glutamine residues.[9]
- **Storage Recommendations:** To ensure stability, lyophilized **Ala-Gly-Val** should be stored at -20°C or -80°C . [9] Solutions should be prepared fresh, and if storage is necessary, they should be aliquoted and frozen to avoid repeated freeze-thaw cycles.[9]

Experimental Protocols

Determining the physicochemical properties of a synthesized peptide like **Ala-Gly-Val** involves a standardized workflow.





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References

- 1. CAS 1188-01-8: dl-ala-gly | CymitQuimica [cymitquimica.com]
- 2. Khan Academy [khanacademy.org]
- 3. Ala-Gly-Val | C10H19N3O4 | CID 49864477 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Gly-Val-Ala | C10H19N3O4 | CID 25256614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. What is Isoelectric Points of Amino Acids: Essential Calculations and Practical Applications -MetwareBio [metwarebio.com]
- 6. Peptide Stability [sigmaaldrich.com]
- 7. Dipeptide - Wikipedia [en.wikipedia.org]
- 8. Peptide Drug Physicochemical Profiling - Creative Peptides-Peptide Drug Discovery [pepdd.com]
- 9. Peptide Stability and Potential Degradation Pathways [sigmaaldrich.com]
- 10. benchchem.com [benchchem.com]
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